

A Comprehensive Technical Guide to 2-Bromo-6-methylisonicotinic Acid

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Compound of Interest

Compound Name: 2-Bromo-6-methylisonicotinic acid

Cat. No.: B1449894

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2-Bromo-6-methylisonicotinic acid**, a key heterocyclic building block with significant potential in medicinal chemistry and materials science. This document consolidates essential information on its chemical identity, properties, synthesis, and potential applications, tailored for professionals in research and development.

Core Identifiers and Chemical Properties

2-Bromo-6-methylisonicotinic acid, a substituted pyridine derivative, is recognized by several key identifiers. The most critical of these is its CAS number, which provides a unique registry for this specific chemical substance.

Identifier	Value
CAS Number	25462-84-4[1]
Molecular Formula	C ₇ H ₆ BrNO ₂ [1]
Molecular Weight	216.03 g/mol [1]
IUPAC Name	2-bromo-6-methylpyridine-4-carboxylic acid[1]
PubChem CID	72211852[1]

The physicochemical properties of this compound are crucial for its handling, application, and integration into synthetic workflows.

Property	Value
Appearance	White to off-white solid
Storage Temperature	2-8°C, sealed in a dry environment
SMILES	<chem>O=C(O)C1=CC(C)=NC(Br)=C1</chem>
InChI Key	QGZZJQDQHFJUHC-UHFFFAOYSA-N

Synthesis and Experimental Protocols

The synthesis of **2-Bromo-6-methylisonicotinic acid** can be achieved through several routes. A common and effective method involves the electrophilic bromination of a 6-methylnicotinic acid derivative. Below is a generalized experimental protocol based on established chemical principles for pyridine ring functionalization.

Method: Electrophilic Bromination of 6-Methylnicotinic Acid or its Ester

This procedure outlines the synthesis starting from a readily available precursor.

Materials:

- 6-Methylnicotinic acid or Methyl 6-methylnicotinate
- Bromine (Br₂) or N-Bromosuccinimide (NBS)
- Acetic acid or Chloroform
- Sodium hydroxide (for work-up)
- Hydrochloric acid (for work-up)
- Anhydrous magnesium sulfate or sodium sulfate
- Appropriate organic solvents for extraction and recrystallization (e.g., ethyl acetate, hexane)

Procedure:

- **Dissolution:** Dissolve the starting material (6-methylnicotinic acid or its ester) in a suitable solvent such as acetic acid or chloroform in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Bromination:** Cool the solution in an ice bath. Slowly add a solution of bromine or N-Bromosuccinimide in the same solvent dropwise to the reaction mixture with constant stirring. The reaction is typically carried out at room temperature.^[1]
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Quenching and Work-up:** Once the reaction is complete, quench any excess bromine with a solution of sodium thiosulfate. Neutralize the reaction mixture with a suitable base, such as sodium hydroxide solution.
- **Extraction:** Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry over anhydrous magnesium sulfate or sodium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure **2-Bromo-6-methylisonicotinic acid**.

Potential Applications and Mechanism of Action

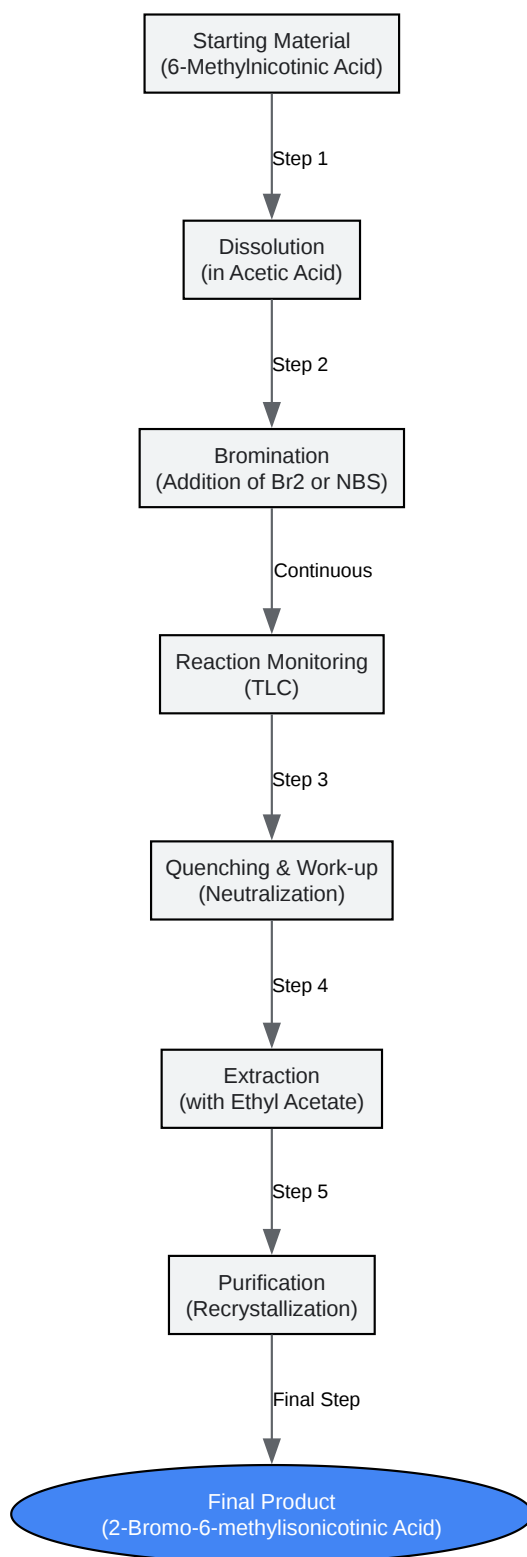
2-Bromo-6-methylisonicotinic acid is a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. Its structural features, including the bromine atom and the carboxylic acid group, make it a valuable scaffold for developing novel therapeutic agents.^[1]

In vitro studies have indicated that this compound may possess anti-inflammatory properties by reducing the production of pro-inflammatory cytokines.^[1] While the precise mechanism is still under investigation, it is hypothesized that it may interact with key enzymes or receptors involved in inflammatory signaling pathways. The bromine atom can serve as a handle for further chemical modifications, allowing for the fine-tuning of its biological activity.^[1]

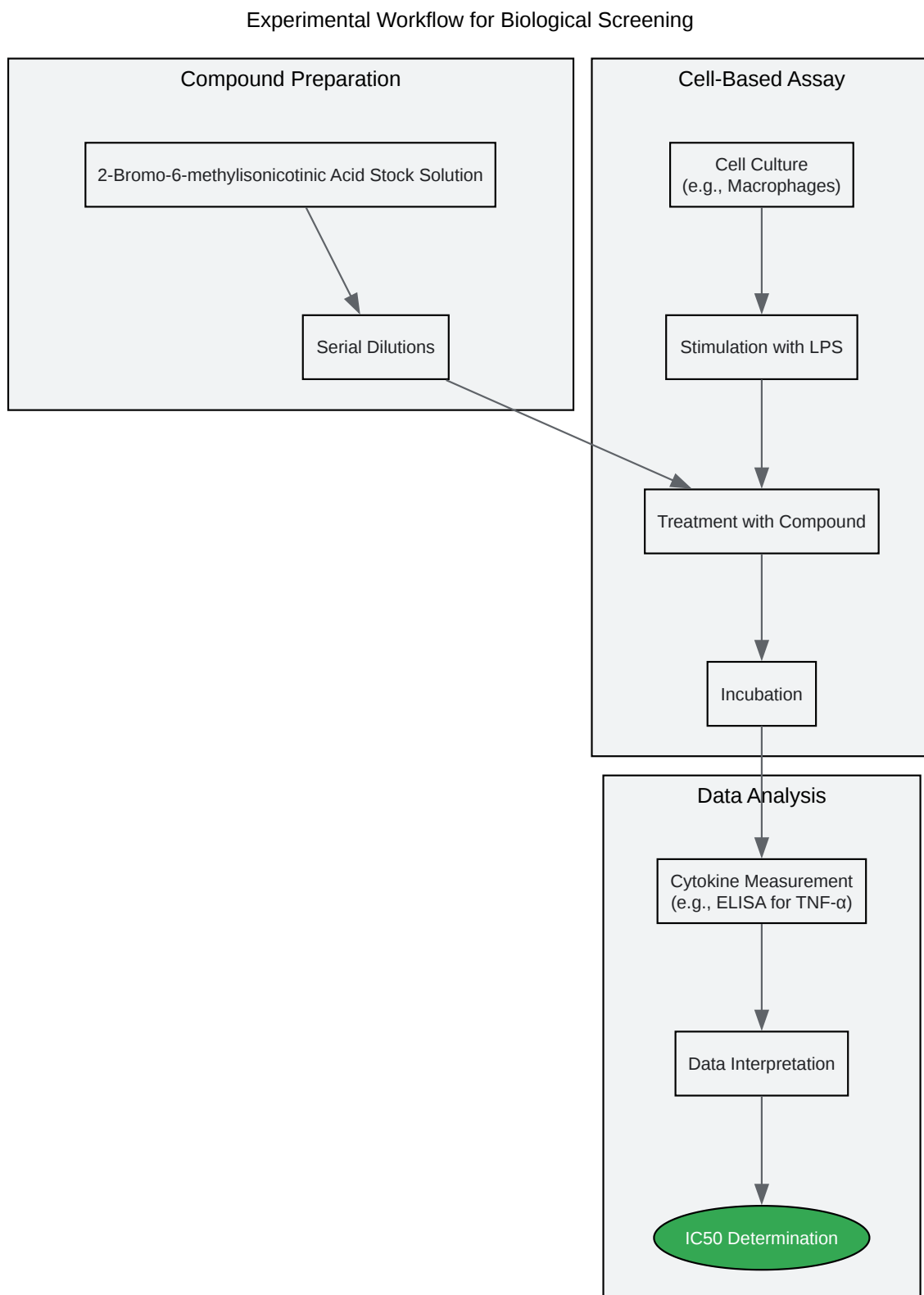
Visualizing Synthesis and Potential Logical Relationships

To better illustrate the synthetic process and a potential workflow for its application in research, the following diagrams are provided in the DOT language for Graphviz.

Synthetic Pathway of 2-Bromo-6-methylisonicotinic Acid

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Caption: A flowchart illustrating the key stages in the synthesis of **2-Bromo-6-methylisonicotinic acid**.



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Caption: A logical workflow for screening the anti-inflammatory activity of **2-Bromo-6-methylisonicotinic acid**.

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References

- 1. 2-Bromo-6-methylisonicotinic Acid|CAS 25462-84-4|Supplier [benchchem.com]
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